

# 2-Octenal CAS number and molecular formula reference

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## Compound of Interest

Compound Name: 2-Octenal

Cat. No.: B1238114

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## An In-depth Technical Guide to (E)-2-Octenal

This technical guide provides a comprehensive overview of **(E)-2-Octenal**, an unsaturated aldehyde of interest to researchers, scientists, and drug development professionals. The document details its chemical properties, synthesis protocols, biological activities, and analytical methodologies.

## Chemical Identification and Properties

(E)-2-Octenal, also known as trans-2-Octenal, is an organic compound characterized by an eight-carbon chain with a double bond in the trans configuration between the second and third carbons and a terminal aldehyde group.<sup>[1][2]</sup> It is a colorless to pale yellow liquid with a distinct fatty, green, and citrus-like odor.<sup>[1][3]</sup> This compound is utilized in the flavor and fragrance industries and serves as an intermediate in organic synthesis.<sup>[1][4]</sup>

Table 1: Chemical Identifiers for (E)-2-Octenal

Identifier	Value
CAS Number	2548-87-0 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	126.20 g/mol <a href="#">[3]</a> <a href="#">[5]</a>
IUPAC Name	(E)-oct-2-enal <a href="#">[3]</a>
Synonyms	trans-2-Octenal, (E)-Oct-2-enal, trans-2-Octen-1-al <a href="#">[2]</a> <a href="#">[3]</a>
InChI Key	LVBXEMGDVWVTGY-VOTSOKGWSA-N <a href="#">[1]</a> <a href="#">[2]</a>
SMILES	CCCC/C=C/C=C=O <a href="#">[1]</a>

Table 2: Physical and Chemical Properties of (E)-**2-Octenal**

Property	Value
Appearance	Colorless to light yellow liquid <a href="#">[1]</a>
Odor	Fatty, citrus-like, green-leafy <a href="#">[1]</a> <a href="#">[3]</a>
Density	0.846 g/mL at 25 °C <a href="#">[6]</a>
Boiling Point	84-86 °C at 19 mmHg <a href="#">[6]</a>
Flash Point	66 °C (150.8 °F) - closed cup <a href="#">[6]</a>
Refractive Index	1.449 - 1.455 at 20 °C <a href="#">[3]</a>
Solubility	Slightly soluble in water; soluble in most fixed oils <a href="#">[3]</a>
Vapor Density	>1 (vs air) <a href="#">[6]</a>

## Experimental Protocols: Synthesis of 2-Octenal

The synthesis of 2-alkenals like **2-octenal** can be achieved through various organic reactions, most notably the aldol condensation.

### Protocol 1: Base-Catalyzed Aldol Condensation of Hexanal

This protocol describes the self-condensation of an aldehyde to form a  $\beta$ -hydroxy aldehyde, which then dehydrates to yield the  $\alpha,\beta$ -unsaturated aldehyde.[\[7\]](#)

#### Materials:

- Hexanal
- Sodium hydroxide (or other suitable base)
- An appropriate solvent (e.g., Dimethylformamide - DMF, Acetonitrile - MeCN, or Ethanol)
- 1 M Hydrochloric acid (HCl)
- Diethyl ether or Ethyl acetate
- Anhydrous sodium sulfate
- Brine (saturated NaCl solution)

#### Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve hexanal in the chosen solvent.[\[7\]](#)
- Catalyst Addition: Slowly add the base catalyst to the stirred solution.
- Reaction: Stir the mixture vigorously at room temperature. Monitor the reaction's progress using thin-layer chromatography (TLC) or gas chromatography (GC).[\[7\]](#)
- Workup - Quenching: Once the reaction is complete, neutralize the mixture by adding 1 M HCl until it reaches a neutral pH.[\[7\]](#)
- Extraction: Transfer the mixture to a separatory funnel and extract the product using an organic solvent like diethyl ether or ethyl acetate.[\[7\]](#)
- Washing: Wash the collected organic layer sequentially with water and then with brine.[\[7\]](#)

- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate, filter the drying agent, and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.[\[7\]](#)
- Purification: The crude **2-octenal** can be further purified using distillation under reduced pressure or column chromatography.

#### Protocol 2: Copper-Catalyzed Synthesis from an Enol Derivative

This method provides an alternative route for synthesizing **(E)-2-Octenal**.[\[4\]](#)

#### Materials:

- Enol derivative (1.0 mmol)
- $\text{CuPF}_6(\text{CH}_3\text{CN})_4$  (0.05 mmol)
- Di-tert-butyl ethylenediamine (0.05 mmol)
- 4-Dimethylaminopyridine (DMAP) (0.20 mmol)
- Dichloromethane (DCM)
- 4 $\text{\AA}$  molecular sieves
- 10%  $\text{NaHSO}_4$  aqueous solution
- Anhydrous  $\text{MgSO}_4$

#### Procedure:

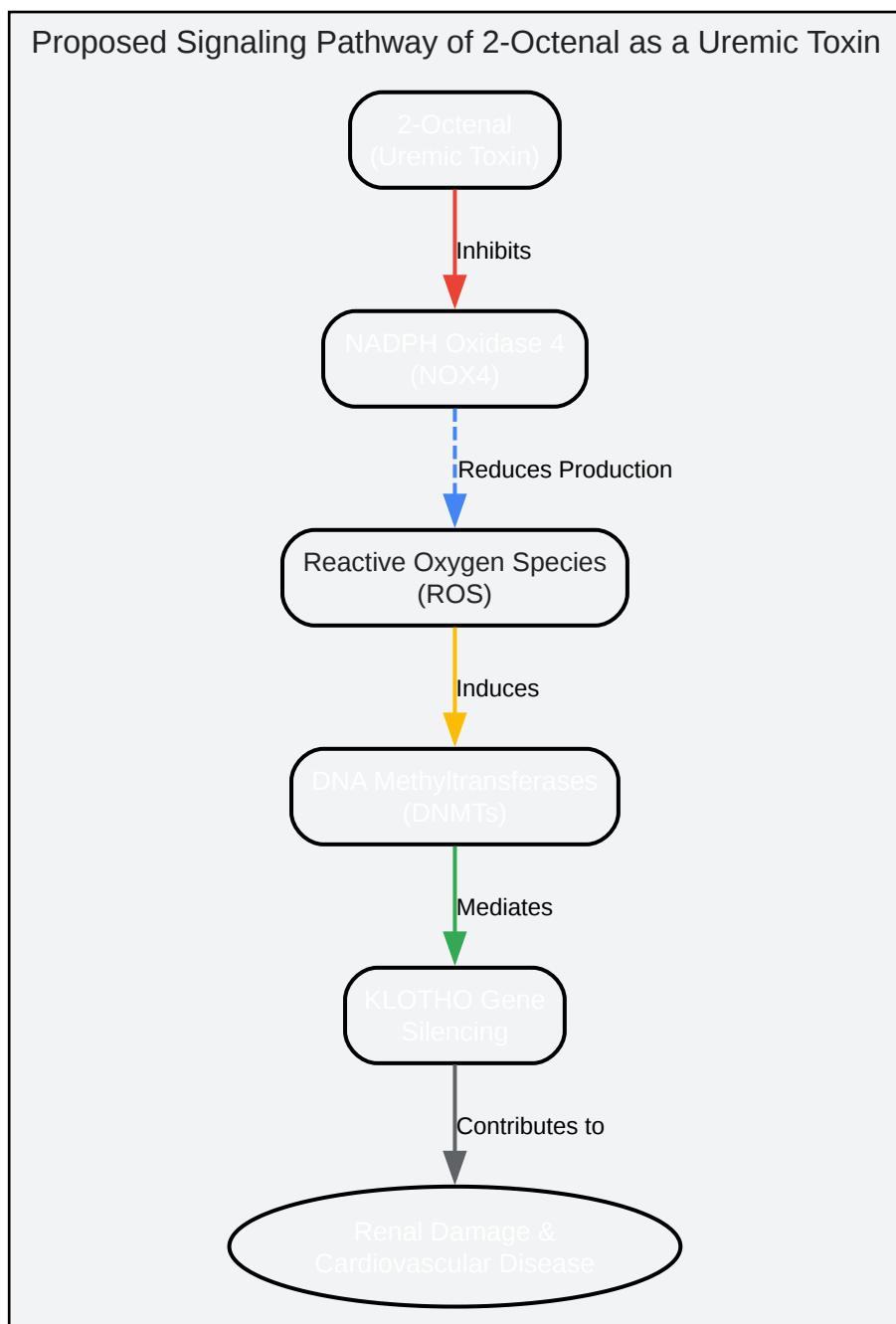
- Reaction Setup: In a nitrogen-filled glove box, add the enol derivative,  $\text{CuPF}_6(\text{CH}_3\text{CN})_4$ , di-tert-butyl ethylenediamine, and DMAP to a Schlenk tube containing dichloromethane.[\[4\]](#)
- Drying: Add 100 mg of 4 $\text{\AA}$  molecular sieves to the mixture. Seal the tube and remove it from the glove box.[\[4\]](#)

- Reaction: Replace the nitrogen atmosphere with oxygen at 1 atm pressure. Stir the reaction mixture at room temperature for 1 hour.[4]
- Workup: Quench the reaction by adding 15 mL of 10% NaHSO<sub>4</sub> aqueous solution.[4]
- Extraction: Extract the product with three portions of dichloromethane.[4]
- Drying and Concentration: Dry the combined organic layers with anhydrous MgSO<sub>4</sub>, filter, and concentrate under vacuum to obtain the **(E)-2-Octenal** product.[4]

## Biological Activity and Signaling Pathways

**(E)-2-Octenal** exhibits a range of biological activities. It is known to possess antifungal and antibacterial properties.[3][8] The antibacterial mechanism is believed to involve a significant disruption of the lipid portion of the bacterial plasma membrane, allowing the compound to penetrate the cells.[8]

Furthermore, **2-Octenal** is identified as a uremic toxin, which can accumulate in the body due to poor kidney filtration.[9][10] Chronic exposure to such toxins is linked to renal damage and cardiovascular disease.[9][10] The proposed mechanism involves the inhibition of the NADPH oxidase 4 (NOX4) enzyme. This inhibition leads to a cascade of events that can contribute to the pathophysiology of uremic syndrome.[9][10]



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Caption: Proposed signaling pathway of **2-Octenal** as a uremic toxin.

## Analytical Workflow

The analysis and quantification of **2-Octenal** in various matrices, such as biological samples or food products, often employ chromatographic techniques. Headspace gas chromatography

(HS-GC) coupled with mass spectrometry (MS) or ion mobility spectrometry (IMS) are powerful methods for detecting volatile organic compounds like **2-Octenal**.[\[11\]](#)

The general workflow for such an analysis is outlined below.



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Caption: A typical experimental workflow for the analysis of **2-Octenal**.

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